

1,4-Dichloro-2-butyne safety and handling precautions

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Compound of Interest

Compound Name: 1,4-Dichloro-2-butyne

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An In-Depth Technical Guide to the Safe Handling of **1,4-Dichloro-2-butyne**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,4-dichloro-2-butyne** (CAS No. 821-10-3), a versatile intermediate in organic synthesis. Due to its hazardous properties, strict adherence to safety protocols is essential to ensure the well-being of laboratory personnel and the protection of the environment.

Hazard Identification and Classification

1,4-Dichloro-2-butyne is a hazardous chemical that poses significant health risks upon exposure. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.^[1] It causes skin and serious eye irritation and may lead to respiratory irritation.^{[1][2][3]} Furthermore, it is a lachrymator, a substance that irritates the eyes and causes tearing.^{[2][3][4]} Long-term or repeated exposure may have carcinogenic effects.^[1]

Table 1: Health Hazard Information

Hazard Type	Description	Citations
Acute Oral Toxicity	Toxic if swallowed. Causes gastrointestinal irritation with nausea, vomiting, and diarrhea.	[1] [2] [3]
Acute Dermal Toxicity	Toxic in contact with skin. Causes skin irritation.	[1] [2]
Acute Inhalation Toxicity	Causes respiratory tract irritation. Symptoms can include a burning pain in the nose and throat, coughing, wheezing, shortness of breath, and pulmonary edema.	[1] [2]
Eye Irritation	Causes serious eye irritation. It is a lachrymator.	[1] [2] [3]
Carcinogenicity	Suspected of causing cancer.	[1]
Specific Target Organ Toxicity	May cause respiratory system irritation upon single exposure.	[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **1,4-dichloro-2-butyne** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of 1,4-Dichloro-2-butyne

Property	Value	Citations
Molecular Formula	C ₄ H ₄ Cl ₂	[3][5]
Molecular Weight	122.98 g/mol	[3][5]
Appearance	Clear, colorless to light yellow or brown liquid.	[2][5][6]
Boiling Point	165 - 168 °C	[1][5][6][7][8]
Melting Point	-34.5 °C	[2]
Density	1.250 - 1.2613 g/cm ³ at 20-25 °C	[1][2][5][6][7]
Flash Point	70 - 160 °C	[1][2]
Vapor Pressure	2.5 mmHg at 25 °C	[2]
Refractive Index	n _{20/D} 1.502 - 1.505	[2][5][7][8]
Solubility in Water	Insoluble	[2]
Stability	Stable under normal temperatures and pressures.	[2][6]

Safe Handling and Experimental Protocols

Engineering Controls

- Ventilation: All work with **1,4-dichloro-2-butyne** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][4] Use of a closed system or appropriate exhaust ventilation is recommended.[1]
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of where the chemical is handled.[4]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent any direct contact with the substance.

Table 3: Personal Protective Equipment (PPE) Recommendations

PPE Type	Specification	Citations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.	[2]
Skin Protection	Wear appropriate chemical-resistant gloves to prevent skin exposure. Dispose of contaminated gloves after use in accordance with good laboratory practices.	[2][6]
Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure. For larger quantities or spill cleanup, impervious clothing may be necessary.	[2][6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate cartridges (e.g., type OV/AG (US) or ABEK (EU EN 14387)).	[1][2][4][6]

General Hygiene and Handling Protocol

- Read and understand the Safety Data Sheet (SDS) before use.[1]
- Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[1]

- Avoid breathing dust, vapor, mist, or gas.[\[2\]](#)
- Prevent contact with eyes, skin, or clothing.[\[2\]](#)[\[4\]](#)
- Ensure containers are tightly closed when not in use.[\[2\]](#)

Storage and Stability

Proper storage is critical to maintain the chemical's stability and prevent hazardous reactions.

Table 4: Incompatible Materials and Storage Conditions

Parameter	Recommendation	Citations
Storage Temperature	Store in a refrigerator (approx. 4°C).	[2] [4]
Storage Conditions	Store in a tightly closed container in a dry, well-ventilated area. Do not store in direct sunlight.	[1] [2] [4]
Incompatible Materials	Strong oxidizing agents and strong bases.	[1] [2] [9]
Hazardous Decomposition Products	Combustion or decomposition will produce toxic gases such as hydrogen chloride, carbon monoxide, and carbon dioxide.	[1] [2]

Emergency Procedures

First Aid Measures

Immediate medical attention is required for all routes of exposure.[\[1\]](#)

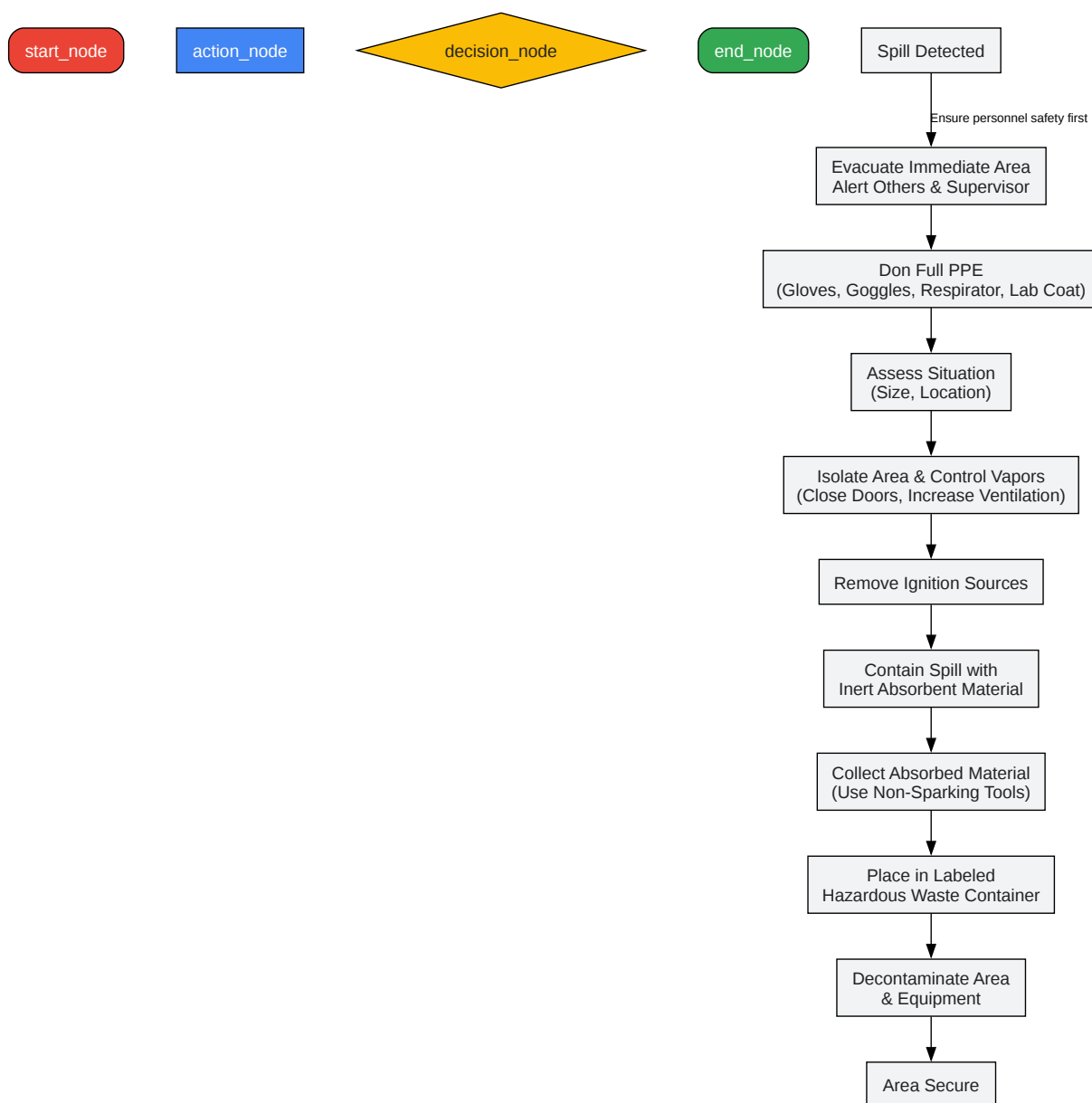
- Inhalation: Remove the victim from the exposure to fresh air immediately.[\[2\]](#) If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical aid.[\[2\]](#)[\[4\]](#)

- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[\[2\]](#)[\[4\]](#) Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[4\]](#) Seek immediate medical aid.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[\[2\]](#)[\[4\]](#)

Accidental Release Measures (Spill Protocol)

In the event of a spill, follow these procedures while wearing full PPE.

- Isolate the Area: Isolate the spill or leak area immediately for at least 50 meters (150 feet) in all directions.[\[9\]](#) Keep unnecessary and unprotected personnel from entering.[\[10\]](#)
- Ventilate: Ensure adequate ventilation.[\[10\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., sparks, open flames, hot surfaces).[\[4\]](#)[\[9\]](#)[\[10\]](#) Use non-sparking tools and explosion-proof equipment.[\[4\]](#)[\[10\]](#)
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as dry sand, earth, or vermiculite.[\[2\]](#)[\[4\]](#)[\[10\]](#)
- Collection: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled chemical waste container for disposal.[\[2\]](#)[\[9\]](#)
- Decontamination: Clean the spill area thoroughly.



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Caption: Workflow for handling a **1,4-dichloro-2-butyne** spill.

Fire Fighting Measures

- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or chemical foam to extinguish a fire.[2][4] For large fires, water spray, fog, or alcohol-resistant foam is recommended.[9]
- **Hazards:** Containers may explode when heated.[2] Fire will produce irritating, corrosive, and/or toxic gases, including hydrogen chloride and carbon monoxide.[2]
- **Protective Equipment:** Firefighters must wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (or equivalent) approved, and full protective gear.[1][2][4]

Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[4] **1,4-Dichloro-2-butyne** and its container must be disposed of as hazardous waste in accordance with federal, state, and local environmental regulations.[4] Do not allow the product to enter sewers or waterways.[10] Uncleaned containers should be treated as the product itself.

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